

Essential Safety and Operational Guide for Handling Anticancer Agent 214

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Compound of Interest

Compound Name: Anticancer agent 214

Cat. No.: B15589594

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **Anticancer Agent 214** (also known as HMN-214 or IVX-214), a potent Camptothecin compound.

This document provides immediate, essential safety protocols and logistical plans to ensure the protection of laboratory personnel and the integrity of research activities involving **Anticancer Agent 214**. Adherence to these procedures is critical due to the cytotoxic nature of this investigational compound.

Compound Identification and Properties

A summary of the key quantitative data for **Anticancer Agent 214** is presented below.

Property	Value	Source
Synonyms	HMN-214, IVX-214	MedchemExpress, Selleck Chemicals
CAS Number	2916404-95-8	Targetmol
Molecular Formula	C ₂₃ H ₂₂ FN ₃ O ₄	-
Molecular Weight	423.4 g/mol	-
IC ₅₀ (MCF-7 cells)	2.6 nM	MedchemExpress
IC ₅₀ (MDA-MB-231 cells)	15.7 nM	MedchemExpress
Mean IC ₅₀ (22 human tumor cell lines)	118 nM (for active metabolite HMN-176)	Selleck Chemicals
Storage (Stock Solution)	-80°C for 2 years; -20°C for 1 year	MedchemExpress

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Anticancer Agent 214** in any form (solid or in solution). The following table outlines the required PPE.

PPE Category	Item	Specifications and Procedures
Hand Protection	Double Gloves	Wear two pairs of chemotherapy-tested, powder-free nitrile gloves. The inner glove should be worn under the gown cuff, and the outer glove over the cuff. Change the outer glove immediately if contaminated, and change both pairs at least every hour.
Body Protection	Disposable Gown	A disposable, non-permeable, solid-front gown with long sleeves and tight-fitting cuffs is required.
Eye and Face Protection	Safety Goggles and Face Shield	Wear tightly fitting safety goggles with side shields. A full face shield should be worn in addition to goggles when there is a risk of splashing.
Respiratory Protection	Respirator	For handling the powdered form of the agent or when there is a risk of aerosolization, a fit-tested N95 or higher-level respirator is required.

Operational Procedures: Step-by-Step Guidance

The following protocols provide detailed methodologies for the safe handling of **Anticancer Agent 214**.

1. Preparation of Stock Solutions

- **Engineering Controls:** All manipulations involving the solid compound or concentrated stock solutions must be performed in a certified chemical fume hood or a Class II biological safety

cabinet that is vented to the outside.

- Surface Preparation: Work surfaces should be covered with a disposable, plastic-backed absorbent pad.
- Weighing the Compound:
 - Don all required PPE as outlined in the table above.
 - Tare a clean, tared weigh boat on an analytical balance inside the fume hood.
 - Carefully weigh the desired amount of **Anticancer Agent 214** powder. Avoid creating dust.
 - Close the primary container immediately after weighing.
- Solubilization:
 - Add the appropriate solvent (e.g., DMSO) to the vessel containing the weighed compound.
 - Gently swirl or vortex to dissolve the compound completely.
 - Wipe the exterior of the container with a disposable wipe moistened with 70% isopropyl alcohol.
 - Clearly label the container with the compound name, concentration, solvent, date, and "Cytotoxic Agent."

2. Storage of **Anticancer Agent 214**

- Solid Compound: Store in a tightly sealed container in a designated, labeled, and well-ventilated area, away from incompatible materials.
- Stock Solutions: Store in a tightly sealed vial at -20°C for up to one year or at -80°C for up to two years^[1]. Ensure vials are placed in a secondary container to prevent spills.

Disposal Plan

All materials that come into contact with **Anticancer Agent 214** are considered cytotoxic waste and must be disposed of according to institutional and regulatory guidelines.

Waste Segregation and Disposal

Waste Type	Disposal Container	Procedure
Solid Waste	Labeled Cytotoxic Waste Container (e.g., yellow bin)	Includes used PPE (gloves, gown, etc.), disposable labware (pipette tips, tubes), and contaminated absorbent pads.
Sharps Waste	Puncture-Resistant Sharps Container for Cytotoxic Waste	Includes needles, syringes, and other sharp objects contaminated with the agent.
Liquid Waste	Labeled Cytotoxic Liquid Waste Container	Includes unused or expired solutions of Anticancer Agent 214. Do not dispose of down the drain.

Emergency Procedures: Spill Management

In the event of a spill, immediate and appropriate action is crucial to prevent exposure.

- Alert Personnel: Immediately alert others in the area of the spill.
- Evacuate: If the spill is large or involves a significant amount of powder, evacuate the immediate area.
- Don PPE: Before cleaning, don the appropriate PPE, including a respirator.
- Contain the Spill:
 - Liquids: Cover with absorbent pads, starting from the outside and working inward.
 - Solids: Gently cover with damp absorbent pads to avoid raising dust.
- Clean the Area:

- Carefully collect all contaminated materials and place them in a designated cytotoxic waste container.
- Clean the spill area with a detergent solution, followed by a rinse with water.
- Wipe the area with 70% isopropyl alcohol.
- **Dispose of Waste:** All materials used for cleanup must be disposed of as cytotoxic waste.
- **Report the Incident:** Report the spill to the laboratory supervisor and the institutional environmental health and safety office.

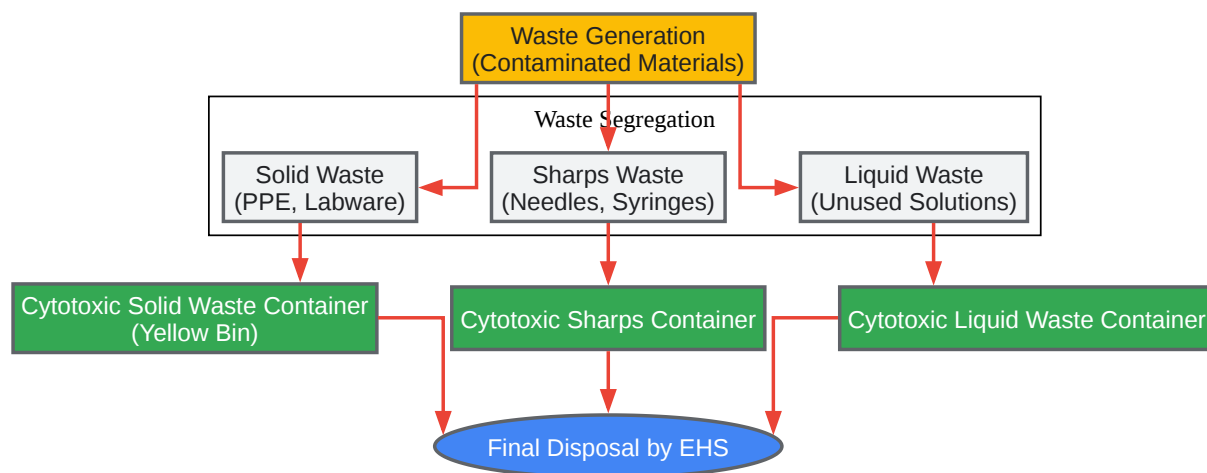
Visual Workflow and Relationship Diagrams

The following diagrams illustrate the key processes for handling and disposing of **Anticancer Agent 214**.



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Caption: Operational Workflow for Handling **Anticancer Agent 214**.



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Caption: Disposal Plan for **Anticancer Agent 214** Waste.

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References

- 1. medchemexpress.com [medchemexpress.com]
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